Technical Guide: High-Purity Mesitylene-d12 (CAS 69441-16-3)

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Compound of Interest	
Compound Name:	*Mesitylene-d12*
CAS No.:	*69441-16-3*
Cat. No.:	*B1586286*

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Procurement, Validation, and Application in Advanced Research

Executive Summary

Mesitylene-d12 (1,3,5-Trimethylbenzene-d12) is a specialized deuterated solvent and reagent critical for high-temperature NMR spectroscopy, neutron scattering, and the synthesis of deuterated optoelectronic materials (OLEDs). Unlike common solvents (e.g., $CDCl_3$), **Mesitylene-d12** offers a unique combination of high boiling point (~165°C), thermal stability, and non-polar character.

This guide provides a technical breakdown of commercial availability, quality control (QC) protocols, and handling requirements to ensure experimental integrity.

Technical Profile & Physical Properties

Understanding the isotopic shift in physical properties is vital for gravimetric preparation and instrument calibration.

Table 1: Comparative Specifications (Labeled vs. Unlabeled)

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Property	Mesitylene (h12)	Mesitylene-d12	Significance
CAS Number	108-67-8	69441-16-3	Critical for ordering. (Note: Do not confuse with Toluene-d8, CAS 2037-26-5)
Formula	$C_6H_3(CH_3)_3$	$C_6D_3(CD_3)_3$	Full deuteration (Ring + Methyls)
Molecular Weight	120.19 g/mol	132.27 g/mol	~10% mass increase; affects molarity calc.
Density (25°C)	0.864 g/mL	0.947 g/mL	Higher density due to isotope mass effect.
Boiling Point	164.7°C	165°C	Ideal for high-temp NMR (e.g., polymers).
Isotopic Purity	N/A	Typically ≥98 atom % D	100% deuteration is synthetically challenging due to the 12 sites.
Flash Point	50°C	~53°C	Flammable (Category 3).

Commercial Supplier Landscape

The market for **Mesitylene-d12** is niche. Unlike Chloroform-d, it is not a "commodity" deuterated solvent. The standard high-purity grade is 98 atom % D. "100%" (99.96%) grades are extremely rare for this compound due to the difficulty of exchanging all 12 protons.

Table 2: Major Commercial Suppliers & Product Codes

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Supplier	Product Code	Grade	Pack Sizes	Notes
Cambridge Isotope Labs (CIL)	DLM-3105	98% D	1g, 5g, 10g	Industry standard for NMR solvents.
Sigma-Aldrich (Merck)	372374	98 atom % D	1g, 5g	99% Chemical Purity (CP).
Armar Isotopes	1118	98% D	5 mL	European specialist supplier.
CDN Isotopes	D-272	98% D	1g, 5g	Canadian manufacturer.
Zeochem	Custom/Bulk	98% D	Bulk	Major OEM manufacturer; often supplies distributors.

Procurement Advisory:

- Lead Times: Due to lower demand than DMSO-d6, stockouts are common. Plan for 2-4 week lead times for >50g orders.
- Packaging: Prefer ampoules for long-term storage or septum-sealed vials for immediate use to prevent moisture ingress.

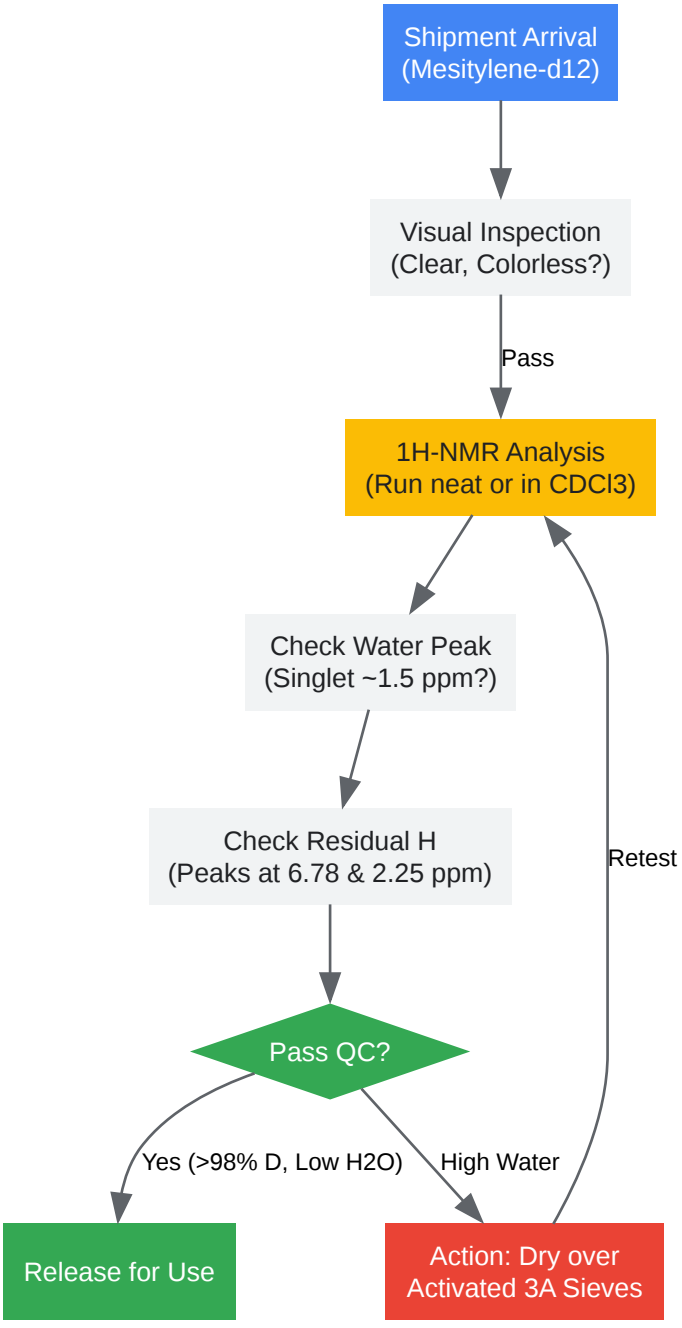
Quality Control (QC) & Validation

Trusting the label is insufficient for sensitive applications like quantitative NMR (qNMR) or neutron scattering. The following "Self-Validating" protocol ensures the solvent meets requirements before use.

The Self-Validating Workflow

This logic flow illustrates the decision process upon receiving a new batch.

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Figure 1: Incoming Quality Control Workflow for Deuterated Solvents.

Analytical Benchmarks[1]

- Residual Protons (1H-NMR):
  - Aromatic H: ~6.78 ppm (Singlet).

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- Methyl H: ~2.25 ppm (Singlet).
- Calculation: Integrate residual peaks against an internal standard (e.g., TMS) to verify <2% proton content.

- Water Content:
  - Mesitylene is hydrophobic, but improper packaging can introduce moisture.
  - Limit: <100 ppm is recommended for organometallic synthesis.
  - Drying: Store over activated 3Å or 4Å molecular sieves for 24 hours if water is detected.

Critical Applications

Why choose **Mesitylene-d12** over cheaper alternatives like Toluene-d8?

High-Temperature NMR

Polyolefins and high-performance polymers often require temperatures >100°C to dissolve.

- Benefit: Boiling point of 165°C allows spectra acquisition at 130–150°C without high-pressure tubes.
- Stability: Unlike chlorinated solvents (TCE-d2, ODCB-d4), **Mesitylene-d12** is chemically inert and does not generate HCl at high temperatures.

Neutron Scattering (Contrast Variation)

In Small-Angle Neutron Scattering (SANS), the scattering length density (SLD) of the solvent must often be matched to a component of the sample to "mask" it.

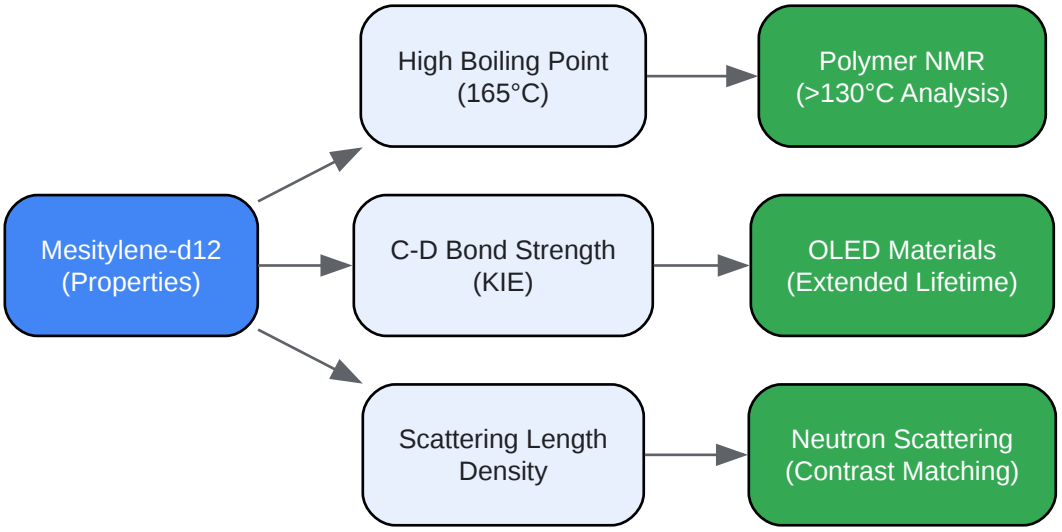
- Mechanism: Deuteration dramatically changes the SLD of hydrogenous materials. **Mesitylene-d12** provides a high-SLD non-polar environment, essential for studying the structure of hydrophobic cores in micelles or porous materials (e.g., at the RANS facility).

OLED & Electronics (Kinetic Isotope Effect)

Deuterated materials are increasingly used in Organic Light-Emitting Diodes (OLEDs).

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- Causality: The C-D bond is stronger than the C-H bond (Kinetic Isotope Effect). Replacing labile hydrogens in the host material with deuterium can suppress bond-breaking degradation pathways, significantly extending device lifetime. **Mesitylene-d12** serves as a precursor or solvent in the synthesis of these deuterated host layers.



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Figure 2: Physical properties mapping to critical research applications.

Handling & Safety

- Storage: Store at room temperature (15-25°C). While not highly hygroscopic, it should be kept under an inert atmosphere (Nitrogen/Argon) to maintain isotopic purity.
- Safety:
  - Flammable Liquid (Category 3): Keep away from heat/sparks.[1][2][3][4]
  - Aquatic Toxicity: Toxic to aquatic life with long-lasting effects (H411).[1][3] Dispose of as halogen-free organic solvent waste.
  - PPE: Nitrile gloves and safety glasses are mandatory.

References

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- Cambridge Isotope Laboratories.Product Specification: **Mesitylene-d12** (DLM-3105).[5] Retrieved from
- Sigma-Aldrich (Merck).Product Specification: **Mesitylene-d12** (372374). Retrieved from
- Ikeda, Y., et al. (2022). "Experimental validation of cold neutron source performance with mesitylene moderator installed at RANS." Journal of Neutron Research. Retrieved from
- InvivoChem.**Mesitylene-d12** Technical Data Sheet. Retrieved from
- ChemicalBook.**Mesitylene-d12** CAS 69441-16-3 Data.[4][5][6] Retrieved from

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Sources

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. armar-europa.de [armar-europa.de]
- 3. chemos.de [chemos.de]
- 4. armar-europa.de [armar-europa.de]
- 5. otsuka.co.jp [otsuka.co.jp]
- 6. scbt.com [scbt.com]
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